

Perphenazine-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Perphenazine-d4

Cat. No.: B602518

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Perphenazine-d4**, a deuterated analog of the typical antipsychotic drug perphenazine. This guide is intended for researchers in pharmacology, analytical chemistry, and drug metabolism, detailing the critical role of **Perphenazine-d4** as an internal standard in bioanalytical applications.

Introduction to Perphenazine-d4

Perphenazine-d4 is a stable isotope-labeled version of perphenazine, a phenothiazine derivative used in the treatment of psychosis, schizophrenia, and nausea.^[1] In **Perphenazine-d4**, four hydrogen atoms on the phenothiazine ring system have been replaced with deuterium atoms.^[1] This isotopic substitution results in a molecule that is chemically identical to perphenazine in its reactivity and chromatographic behavior but has a higher molecular weight. This key difference allows it to be distinguished from the non-labeled drug by mass spectrometry.^{[2][3]}

The primary application of **Perphenazine-d4** in a research setting is as an internal standard for the accurate quantification of perphenazine in biological matrices such as plasma, serum, and tissue homogenates.^{[1][2]} Its use is crucial for correcting for variations that can occur during sample preparation, chromatography, and ionization in mass spectrometry-based assays.

Physicochemical Properties and Data

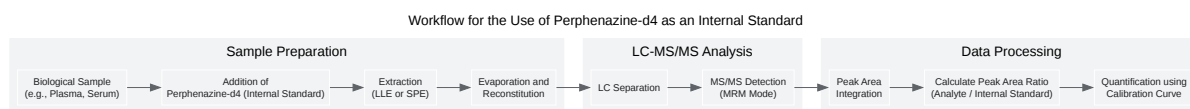
A summary of the key quantitative data for **Perphenazine-d4** is presented in the table below, providing a quick reference for researchers.

Property	Value	Reference
Chemical Name	4-[3-(2-chloro-10H-phenothiazin-10-yl-1,3,7,9-d4)propyl]-1-piperazineethanol	[1]
Molecular Formula	C ₂₁ H ₂₂ D ₄ ClN ₃ OS	[1]
Molecular Weight	408.0 g/mol	[1]
CAS Number	155593-75-2	[1]
Purity	≥99% deuterated forms (d ₁ -d ₄)	[1]
Typical Internal Standard Working Concentration	120 ng/mL (based on a similar deuterated internal standard, Imipramine-D3)	[4]
Precursor Ion (m/z)	408.2 (calculated based on molecular weight)	
Product Ion(s) (m/z) for MRM	147.1, 175.1 (inferred from perphenazine fragmentation)	

Role in Quantitative Bioanalysis: The Internal Standard

In quantitative bioanalysis using techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), an internal standard is a compound of known concentration that is added to all samples, including calibration standards, quality controls, and unknown study samples. The ideal internal standard is a stable isotope-labeled version of the analyte.

The workflow for using **Perphenazine-d4** as an internal standard is depicted in the diagram below.



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Caption: Workflow for utilizing **Perphenazine-d4** in bioanalytical quantification.

Experimental Protocols

The following section details a typical experimental protocol for the quantification of perphenazine in a biological matrix using **Perphenazine-d4** as an internal standard, based on established LC-MS/MS methods.[4]

Sample Preparation (Protein Precipitation Method)

- Aliquoting the Sample: In a microcentrifuge tube, place a 100 μL aliquot of the biological sample (e.g., serum or plasma).
- Adding the Internal Standard: Add a specific volume of a working solution of **Perphenazine-d4** (e.g., to achieve a final concentration of 120 ng/mL).[4]
- Protein Precipitation: Add 300 μL of a precipitating reagent, such as acetonitrile-methanol (50:50, v/v).[4]
- Vortexing and Centrifugation: Vortex the sample to ensure thorough mixing and then centrifuge to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean autosampler vial for analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

- LC System: A high-performance or ultra-high-performance liquid chromatography (HPLC or UPLC) system.
- Column: A C18 reversed-phase column is commonly used (e.g., Waters Acquity UPLC HSS T3, 1.8 μm , 2.1 x 50 mm).[4]
- Mobile Phase: A gradient elution using two mobile phases is typical:
 - Mobile Phase A: Water with 0.1% formic acid.[4]
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.[4]
- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Injection Volume: 8 μL .[4]
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).

The MRM transitions for perphenazine and the inferred transitions for **Perphenazine-d4** are provided in the table below.

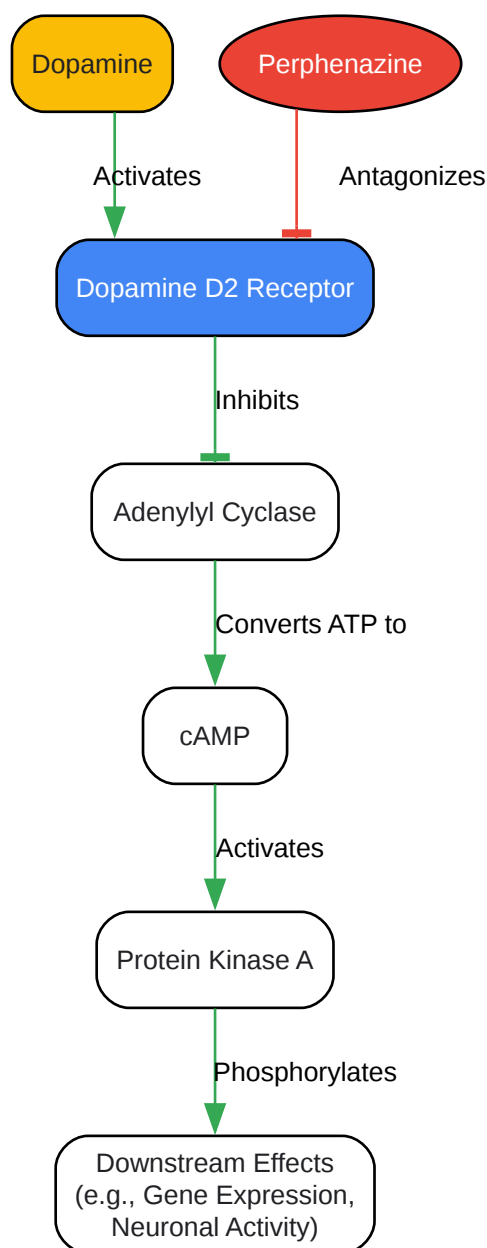
Compound	Precursor Ion (m/z)	Product Ion (m/z)
Perphenazine	404.19	143.07
Perphenazine (Qualifier)	404.19	171.11
Perphenazine-d4	408.2	147.1
Perphenazine-d4 (Qualifier)	408.2	175.1

Mechanism of Action of Perphenazine

While **Perphenazine-d4**'s primary role is analytical, the mechanism of action of its non-deuterated counterpart, perphenazine, is of significant interest to researchers. Perphenazine is

a typical antipsychotic that primarily exerts its effects through the antagonism of dopamine D2 receptors in the mesolimbic pathway of the brain.[1] It also exhibits binding affinity for a variety of other receptors, which contributes to its therapeutic effects and side-effect profile.

The simplified signaling pathway for dopamine D2 receptor antagonism by perphenazine is illustrated below.



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Caption: Simplified signaling pathway of Dopamine D2 receptor antagonism by Perphenazine.

Conclusion

Perphenazine-d4 is an indispensable tool for researchers requiring precise and accurate quantification of perphenazine in biological samples. Its use as an internal standard in LC-MS/MS methodologies overcomes the inherent variability in sample processing and analysis, ensuring high-quality, reliable data. This technical guide provides the foundational knowledge and detailed protocols necessary for the successful implementation of **Perphenazine-d4** in a research setting.

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